

health and safety hazards of N-Butylurea

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Compound of Interest

Compound Name: *N-Butylurea*

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An In-depth Technical Guide to the Health and Safety Hazards of **N-Butylurea**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Butylurea (CAS No. 592-31-4) is a urea compound with applications as a chemical intermediate, notably in the preparation of pharmaceuticals and as a fertilizer.^{[1][2]} Despite its utility, a comprehensive understanding of its health and safety hazards is paramount for professionals handling this substance. This guide synthesizes the available toxicological data, outlines established safety protocols, and provides expert insights into the risk assessment and management of **N-Butylurea** in a research and development setting. It is designed to be a definitive resource, acknowledging both the known risks and the significant gaps in the current body of knowledge, thereby empowering researchers to make informed decisions that ensure laboratory safety and data integrity.

Chemical and Physical Identity

N-Butylurea is an odorless, off-white crystalline solid.^{[3][4]} Its fundamental properties are crucial for understanding its behavior, potential for exposure, and appropriate handling measures.

Property	Value	Source(s)
CAS Number	592-31-4	[3][5]
Molecular Formula	C ₅ H ₁₂ N ₂ O	[3][5]
Molecular Weight	116.16 g/mol	[3][6]
Appearance	Off-white powder or solid crystals	[5][6]
Odor	Odorless	[3][5]
Melting Point	94 - 98 °C (201.2 - 208.4 °F)	[5][6]
Water Solubility	Soluble (10 to 50 mg/mL at ~18°C)	[3][7]
Synonyms	1-Butylurea, Butylurea, Urea, butyl-	[3][5]

Toxicological Profile: A Hazard Assessment

The toxicological data for **N-Butylurea** is incomplete, with significant gaps in the literature regarding chronic effects, irritation, and sensitization. The following sections detail the known hazards, based primarily on Safety Data Sheet (SDS) classifications and limited experimental data.

Acute Toxicity

N-Butylurea is classified as harmful through multiple routes of exposure.[4][5] It is designated as Acute Toxicity Category 4 for oral, dermal, and inhalation routes.[4][5]

- Oral: Harmful if swallowed.[5] The median lethal dose (LD50) in rats has been determined to be 1255 mg/kg.[5]
- Dermal: Harmful in contact with skin.[5] Specific quantitative LD50 data for dermal exposure is not readily available.
- Inhalation: Harmful if inhaled as dust or mist.[5] Quantitative LC50 data is not available.

Germ Cell Mutagenicity

N-Butylurea is classified as Germ Cell Mutagenicity Category 2, indicating it is suspected of causing genetic defects.[4][5] This classification is of significant concern for researchers and professionals of child-bearing potential.

- **Causality and Evidence:** The basis for this classification is likely due to limited but positive evidence from in vitro studies. One study reported that **N-Butylurea** affects sister chromatid exchange in non-human, in vitro chromosomal effect studies.[3] Alkylating agents, which include some related urea compounds, are known to exert mutagenic effects by transferring alkyl groups to DNA nucleobases, leading to base-pair mutations.[8][9] While the specific mechanism for **N-Butylurea** has not been fully elucidated, its structural alerts and the positive in vitro finding warrant extreme caution.

Specific Target Organ Toxicity (STOT)

- **Single Exposure:** **N-Butylurea** is classified as STOT-Single Exposure Category 3, with the respiratory system as the target organ.[5] Exposure to the dust can cause respiratory irritation.[4][5]
- **Repeated Exposure:** There is no available data to classify the hazards of **N-Butylurea** upon repeated or chronic exposure.[5] This represents a critical knowledge gap.

Uncharacterized Hazards

For several key toxicological endpoints, there is a consistent lack of data across multiple authoritative sources.

- **Skin Corrosion/Irritation:** No data available.[4][5]
- **Serious Eye Damage/Irritation:** No data available.[4][5]
- **Respiratory or Skin Sensitization:** No data available.[4][5]
- **Carcinogenicity:** **N-Butylurea** is not listed as a carcinogen by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), the American Conference of Governmental Industrial Hygienists (ACGIH), or the Occupational Safety and

Health Administration (OSHA).[5] However, the absence of a listing does not equate to a definitive finding of non-carcinogenicity; it often reflects a lack of sufficient testing.

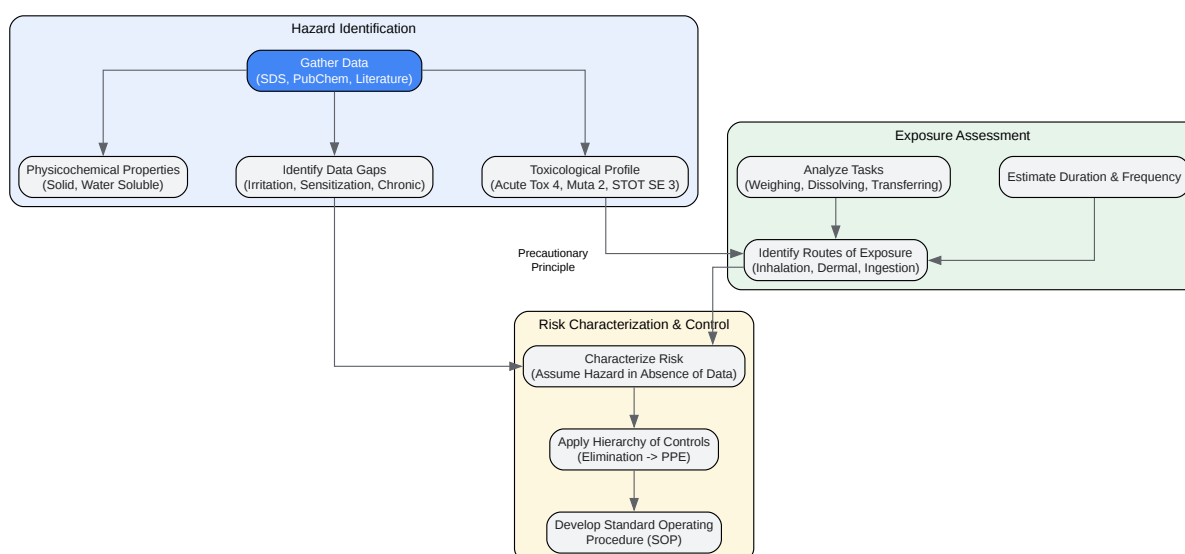
- Reproductive Toxicity: No data available.[5]

Toxicological Data Summary

Hazard Endpoint	Classification/Value	Notes	Source(s)
Acute Oral Toxicity	Category 4; LD50 = 1255 mg/kg (Rat)	Harmful if swallowed.	[5]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin.	[4][5]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled.	[4][5]
Skin Corrosion/Irritation	No data available	Potential for irritation is unknown.	[4][5]
Eye Damage/Irritation	No data available	Potential for eye damage is unknown.	[4][5]
Sensitization	No data available	Potential as a skin or respiratory sensitizer is unknown.	[4][5]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.	[3][4][5]
Carcinogenicity	Not listed by IARC, NTP, ACGIH, OSHA	Carcinogenic potential has not been adequately studied.	[5]
Reproductive Toxicity	No data available	Effects on fertility and development are unknown.	[5]
STOT-Single Exposure	Category 3 (Respiratory System)	May cause respiratory irritation.	[5]
STOT-Repeated Exposure	No data available	Chronic toxicity is unknown.	[5]

Hazard Assessment and Control Workflow

A systematic approach is essential when dealing with chemicals like **N-Butylurea**, where significant data gaps exist. The following workflow illustrates a logical process for risk assessment and the implementation of controls.

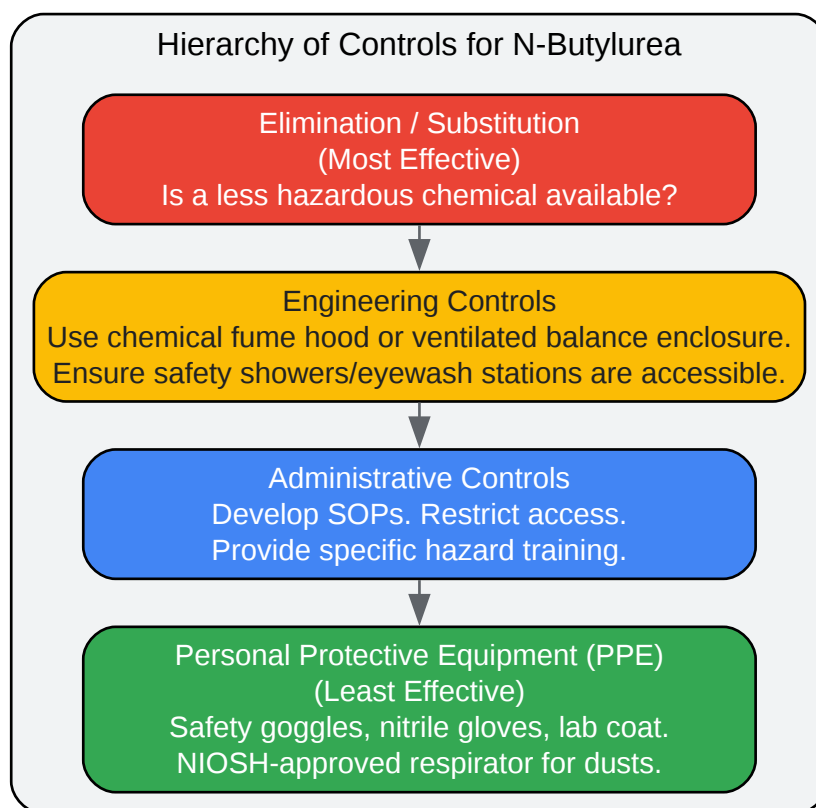


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Caption: Workflow for chemical hazard assessment and control.

Occupational Health and Safety: A Practical Framework

Given the known acute toxicity and suspected mutagenicity, a stringent safety culture is non-negotiable when handling **N-Butylurea**. The hierarchy of controls should be applied to minimize all potential exposures.



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Caption: Hierarchy of controls for minimizing **N-Butylurea** exposure.

Exposure Limits

No specific occupational exposure limits (OELs), such as a Permissible Exposure Limit (PEL) from OSHA or a Threshold Limit Value (TLV) from ACGIH, have been established for **N-Butylurea**.^{[5][10]} In the absence of an OEL, exposure should be minimized to the lowest reasonably achievable level.

Recommended Engineering Controls

- Ventilation: Always handle **N-Butylurea** powder in a well-ventilated area.^[5] For tasks that may generate dust, such as weighing or transferring solids, use a chemical fume hood or a ventilated balance enclosure.^[11]
- Safety Equipment: Ensure that eyewash stations and safety showers are located in close proximity to the workstation.^[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.^[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.^[5] Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.^[11]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[5] A particulate filter (type N95 or better) conforming to EN 143 is recommended.^[5]

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.^[4] Do not breathe dust.^[4] Wash hands and any exposed skin thoroughly after handling.^[4] Do not eat, drink, or smoke in areas where the chemical is handled.^[4]
- Storage: Store in a dry, cool, and well-ventilated place.^[5] Keep the container tightly closed to prevent moisture absorption and contamination.^[5] Store away from incompatible materials, particularly strong oxidizing agents.^[5]

Emergency Procedures

- Spills: Dampen the solid spill material with 60-70% ethanol to minimize dust generation.^[7] Transfer the dampened material to a suitable, sealed container for disposal.^[7] Clean the spill area with absorbent paper dampened with ethanol, followed by a soap and water wash.^[7]

- Fire: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam to extinguish fires.[5] When heated to decomposition, **N-Butylurea** can emit toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[5][12] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
 - Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[4][5]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[4][5]
 - Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek immediate medical attention.[4][5]

Experimental Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

To address the data gaps in **N-Butylurea**'s toxicity, initial screening can be performed using established in vitro assays. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a standard colorimetric method to assess the metabolic activity of cells, which serves as an indicator of cell viability and cytotoxicity.[5]

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **N-Butylurea** in a relevant human cell line (e.g., HaCaT keratinocytes for skin toxicity, or A549 lung carcinoma cells for inhalation toxicity).

Methodology:

- Cell Culture: 1.1. Culture the selected cell line in appropriate media and conditions (e.g., 37°C, 5% CO₂) until approximately 80% confluent. 1.2. Trypsinize and count the cells. Seed the cells into a 96-well plate at a density of 5,000 to 10,000 cells per well in 100 µL of media. 1.3. Incubate for 24 hours to allow for cell attachment.[5]

- **Compound Preparation and Treatment:** 2.1. Prepare a stock solution of **N-Butylurea** (e.g., 100 mM) in an appropriate solvent (e.g., sterile water or DMSO). 2.2. Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final test concentrations (e.g., ranging from 1 μ M to 10 mM). 2.3. Include a vehicle control (medium with the same final concentration of solvent, not exceeding 0.5%) and a positive control (e.g., Doxorubicin).[5] 2.4. Carefully remove the medium from the cells and add 100 μ L of the medium containing the various concentrations of **N-Butylurea** or controls to the respective wells.
- **Incubation:** 3.1. Incubate the treated plates for a defined period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.[5]
- **MTT Assay:** 4.1. After incubation, add 20 μ L of MTT solution (5 mg/mL in sterile PBS) to each well.[5] 4.2. Incubate for an additional 3-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals. 4.3. Carefully remove the medium containing MTT. 4.4. Add 150 μ L of a solubilization solution (e.g., DMSO or acidified isopropanol) to each well to dissolve the formazan crystals. 4.5. Gently shake the plate on an orbital shaker for 10-15 minutes to ensure complete dissolution.
- **Data Acquisition and Analysis:** 5.1. Read the absorbance of each well at a wavelength of 570 nm using a microplate reader. 5.2. Calculate the percentage of cell viability for each concentration relative to the vehicle control. 5.3. Plot the percentage of viability against the log of the compound concentration and use non-linear regression analysis to determine the IC50 value.

Conclusion

N-Butylurea presents a clear and present hazard profile that necessitates stringent safety measures. It is acutely toxic via oral, dermal, and inhalation routes and is suspected of causing genetic defects. The significant lack of data regarding its potential for irritation, sensitization, and chronic toxicity, including carcinogenicity and reproductive effects, mandates the application of the precautionary principle. Researchers, scientists, and drug development professionals must treat **N-Butylurea** as a substance of high concern, implementing robust engineering controls, consistent use of appropriate PPE, and meticulous handling practices. The advancement of our understanding of this chemical's full toxicological profile through

further research is strongly encouraged to fill the existing knowledge gaps and ensure the highest standards of occupational health and safety.

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